

Safeguarding Your Research: A Guide to Handling 5-(tert-Butyl)-2-hydroxyisophthalaldehyde

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Compound of Interest

Compound Name: 5-(tert-Butyl)-2-hydroxyisophthalaldehyde

Cat. No.: B1334654

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For Immediate Reference: Key Safety and Handling Protocols for **5-(tert-Butyl)-2-hydroxyisophthalaldehyde**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-(tert-Butyl)-2-hydroxyisophthalaldehyde** (CAS RN: 84501-28-0). Adherence to these procedures is essential for ensuring a safe laboratory environment and proper chemical management. This compound is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **5-(tert-Butyl)-2-hydroxyisophthalaldehyde**.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Small Quantities (mg scale) in a well-ventilated area	Safety glasses with side shields	Nitrile gloves (double-gloving recommended)	Fully buttoned laboratory coat	Not generally required if handled in a certified chemical fume hood
Handling Larger Quantities (gram scale or greater) or when generating dust/aerosols	Chemical splash goggles and a face shield	Neoprene or butyl rubber gloves over nitrile gloves	Chemical-resistant apron over a laboratory coat	NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter
Responding to a Spill	Chemical splash goggles and a face shield	Heavy-duty neoprene or butyl rubber gloves	Chemical-resistant suit or coveralls	NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **5-(tert-Butyl)-2-hydroxyisophthalaldehyde** in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)[\[4\]](#)
- Ensure an ANSI-approved safety shower and eyewash station are readily accessible within a 10-second travel time.[\[3\]](#)[\[5\]](#)

2. General Handling:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)

- Avoid breathing dust or vapors.[2]
- Wash hands thoroughly after handling, even if gloves were worn.[2][6]
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area.[5][6][7]
- Store away from strong oxidizing agents.[5][6]

3. Weighing and Dispensing:

- Perform weighing and dispensing operations within a chemical fume hood or a ventilated balance enclosure.
- Use a spatula or other appropriate tool to transfer the solid material. Avoid creating dust.
- Close the container immediately after dispensing the desired amount.

Emergency Procedures

1. In Case of Skin Contact:

- Immediately remove all contaminated clothing.
- Wash the affected area with plenty of soap and water.[2][8]
- If skin irritation persists, seek medical attention.[2]

2. In Case of Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[6]
- Remove contact lenses if present and easy to do so. Continue rinsing.
- Seek immediate medical attention.[3][6]

3. In Case of Inhalation:

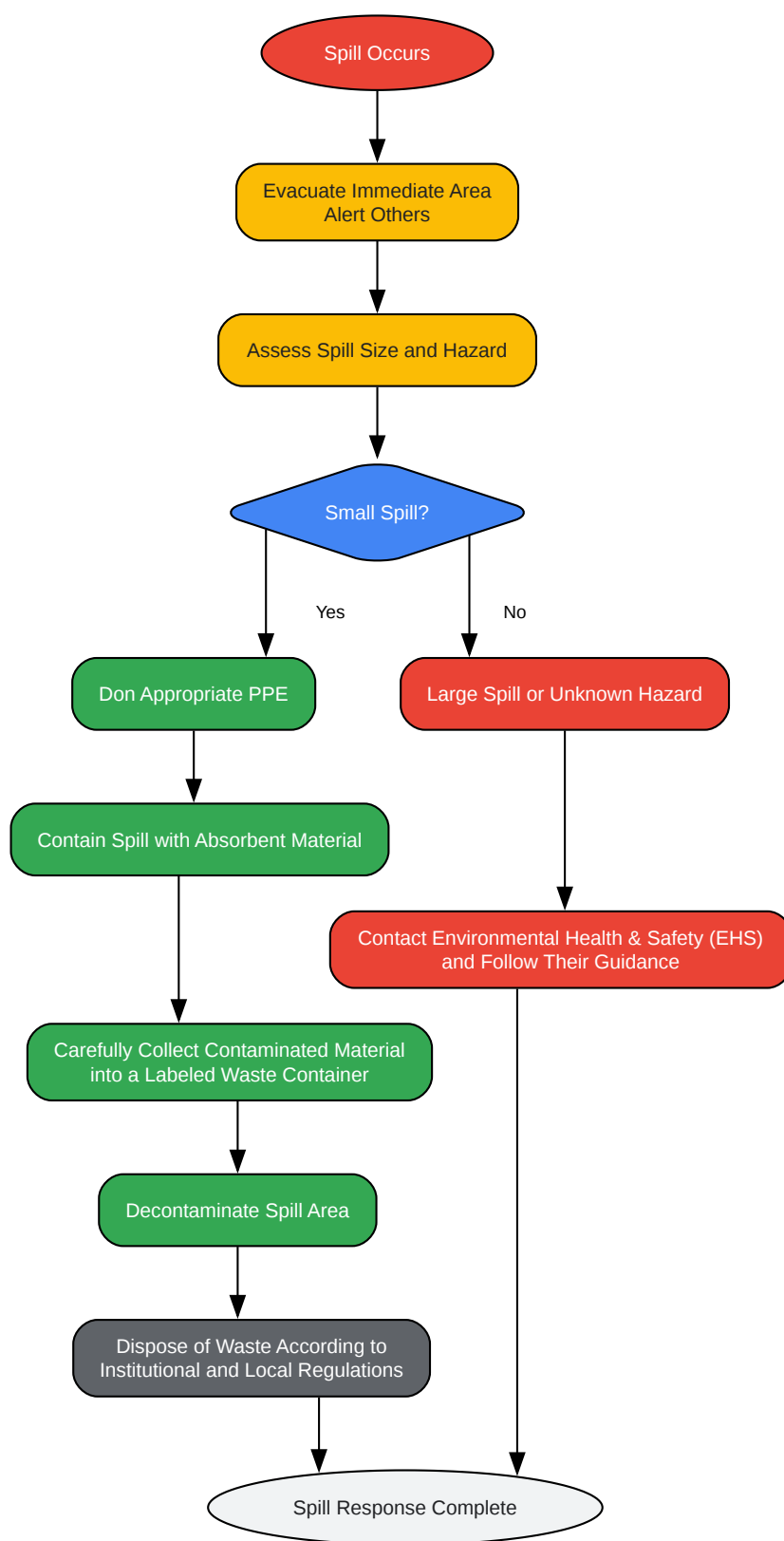
- Move the individual to fresh air.[3][6]
- If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.
- Seek immediate medical attention.[3]

4. In Case of Ingestion:

- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

Spill Response Workflow

The following diagram outlines the logical workflow for responding to a chemical spill of **5-(tert-Butyl)-2-hydroxyisophthalaldehyde**.



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Caption: Workflow for Chemical Spill Response.

Disposal Plan

All waste containing **5-(tert-Butyl)-2-hydroxyisophthalaldehyde** must be treated as hazardous waste.

1. Solid Waste:

- Collect any solid waste, including contaminated paper towels and PPE, in a clearly labeled, sealed container.
- The label should include the chemical name and associated hazards.

2. Liquid Waste:

- If the compound is dissolved in a solvent, collect the solution in a compatible, labeled hazardous waste container.
- Do not mix with incompatible waste streams.

3. Disposal:

- Dispose of all waste in accordance with your institution's hazardous waste management guidelines and local, state, and federal regulations.[9]
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

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References

- 1. 5-Tert-butyl-2-hydroxybenzene-1,3-dicarbaldehyde | C₁₂H₁₄O₃ | CID 2798276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]

- 3. ehs.yale.edu [ehs.yale.edu]
- 4. Working Safely with Phenol Guideline / Document / Policy and Procedure Library [policies.uq.edu.au]
- 5. ehs.umich.edu [ehs.umich.edu]
- 6. fishersci.com [fishersci.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. 5-tert-Butyl-2-hydroxyisophthalaldehyde | 84501-28-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. georganics.sk [georganics.sk]
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